

Phenylsilatrane solubility in different organic solvents

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Compound of Interest

Compound Name: Phenylsilatrane

Cat. No.: B1211778

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An In-depth Technical Guide to the Solubility of **Phenylsilatrane** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **phenylsilatrane** in various organic solvents. Due to the limited availability of precise quantitative solubility data in publicly accessible literature, this document focuses on qualitative solubility information inferred from synthesis and crystallization procedures. Furthermore, it offers a detailed experimental protocol for the quantitative determination of **phenylsilatrane** solubility, empowering researchers to ascertain these values in their laboratories.

Phenylsilatrane: A Profile

Phenylsilatrane is an organosilicon compound characterized by a tricyclic cage structure with a pentacoordinate silicon atom. This unique structure imparts notable chemical and physical properties, including stability and biological activity. It typically appears as a solid at room temperature in the form of prisms or needles.^{[1][2]} Understanding its solubility is crucial for a range of applications, from synthesis and purification to formulation and biological assays.

Solubility of Phenylsilatrane in Organic Solvents

While specific quantitative solubility data (e.g., in g/100 mL or mol/L) is not extensively reported in the literature, qualitative information can be derived from various experimental descriptions.

The following table summarizes the observed solubility of **phenylsilatrane** in different organic solvents.

Solvent	Solubility (Qualitative)	Context of Use	Source
Acetone	Soluble	Used for recrystallization to form prisms or needles.	[1] [2]
Chloroform	Soluble	Employed for crystallization. The UV spectra of phenylsilatrane have also been recorded in chloroform.	[1] [2]
Ethanol	Soluble	Utilized as a solvent in the synthesis of phenylsilatrane.	[1]
N,N-Dimethylformamide (DMF)	Soluble	Used as a co-solvent with ethanol in synthesis reactions.	[1]
Toluene	Soluble	Employed in the cyclization step of certain synthesis routes for analogous compounds.	[2]
Hexane	Partially Soluble	Some analogous silatrane derivatives have shown partial solubility in hexane.	
Dimethyl Sulfoxide (DMSO)	Soluble	Used as a solvent for preparing stock solutions for solubility determination in aqueous media.	

It is important to note that the term "soluble" in a synthesis or crystallization context does not provide information on the saturation limit of the solvent. It does, however, indicate that these solvents are effective at dissolving **phenylsilatrane** to a degree useful for these procedures. The limited solubility of silatranes has been noted as a challenge for certain analytical techniques, such as UV spectroscopy.

Experimental Protocol for Quantitative Solubility Determination

To obtain precise solubility values, the following experimental protocol, based on the isothermal saturation method, is recommended. This method involves creating a saturated solution of **phenylsilatrane** at a constant temperature and then determining its concentration.

Materials and Equipment

- **Phenylsilatrane** (solid)
- Selected organic solvent (analytical grade)
- Thermostatic shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Analytical balance
- UV-Vis Spectrophotometer
- Syringe filters (solvent-compatible, e.g., PTFE)

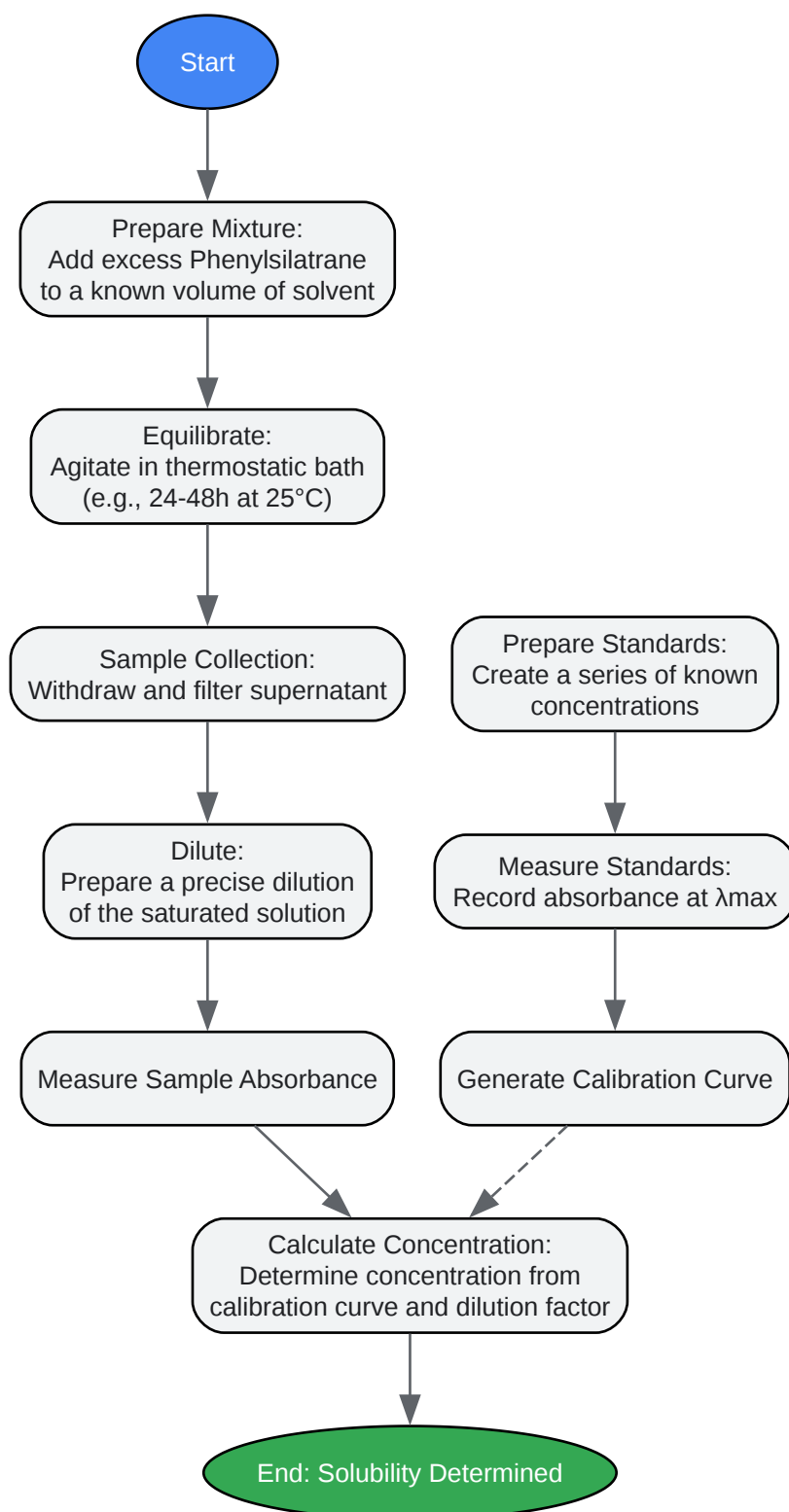
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **phenylsilatrane** to a known volume of the chosen organic solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is essential to ensure saturation.

- Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient time to reach equilibrium. A period of 24 to 48 hours is typically recommended.
- Sample Collection and Preparation:
 - After the equilibration period, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-heated (to the experimental temperature) syringe.
 - Immediately filter the collected supernatant through a syringe filter to remove any remaining solid particles.
 - Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the UV-Vis spectrophotometer.
- Concentration Measurement via UV-Vis Spectroscopy:
 - Prepare a series of standard solutions of **phenylsilatrane** with known concentrations in the selected solvent.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for **phenylsilatrane** to construct a calibration curve (Absorbance vs. Concentration).
 - Measure the absorbance of the diluted sample solution at the same λ_{max} .
 - Determine the concentration of the diluted sample from the calibration curve.
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
 - Express the solubility in desired units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of **phenylsilatrane** solubility.



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Caption: Workflow for the determination of **Phenylsilatrane** solubility.

This guide provides a foundational understanding of **phenylsilatrane** solubility based on available data and equips researchers with the methodology to pursue quantitative measurements. Such data is invaluable for the continued development and application of this important class of organosilicon compounds.

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References

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